

# 3-(Pyridin-2-yl)aniline dihydrochloride safety and handling precautions

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## Compound of Interest

Compound Name: 3-(Pyridin-2-yl)aniline  
dihydrochloride

Cat. No.: B581348

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An in-depth guide to the safe handling of **3-(Pyridin-2-yl)aniline dihydrochloride** for researchers, scientists, and drug development professionals. This document provides a comprehensive overview of the safety precautions, handling procedures, and emergency protocols necessary for the responsible use of this compound in a laboratory setting.

## Compound Identification and Physical Properties

Chemical Name: **3-(Pyridin-2-yl)aniline dihydrochloride**[\[1\]](#)

CAS Number: 1170936-92-1[\[1\]](#)

Molecular Formula: C<sub>11</sub>H<sub>12</sub>Cl<sub>2</sub>N<sub>2</sub>[\[1\]](#)

Molecular Weight: 243.13 g/mol [\[1\]](#)






While specific experimental data for the physical properties of **3-(Pyridin-2-yl)aniline dihydrochloride** is limited in the provided search results, the following table includes computed properties and data for the parent compound, 3-(Pyridin-2-yl)aniline, to provide an estimate.

Property	Value	Source
Molecular Weight	243.13 g/mol	PubChem[1]
Boiling Point	284 °C / 543 °F (for 3-(Pyridin-2-yl)aniline)	Sigma-Aldrich[2]
Melting Point	70 - 73 °C / 158 - 163 °F (for 3-(Pyridin-2-yl)aniline)	Sigma-Aldrich[2]
Storage Temperature	Room temperature	ENAO Chemical Co., Ltd[3]

## Hazard Identification and Classification

This compound is classified as hazardous. The following tables summarize the GHS hazard statements and pictograms associated with similar aniline compounds, which should be considered relevant to **3-(Pyridin-2-yl)aniline dihydrochloride** in the absence of specific data.

### GHS Hazard Pictograms

Pictogram	Description
 alt text	Acute Toxicity (fatal or toxic)
 alt text	Carcinogenicity, Mutagenicity, Reproductive Toxicity, Respiratory Sensitizer, Target Organ Toxicity, Aspiration Toxicity
 alt text	Skin Corrosion, Serious Eye Damage
 alt text	Irritant (skin and eye), Skin Sensitizer, Acute Toxicity (harmful), Narcotic Effects, Respiratory Tract Irritation
 alt text	Hazardous to the Aquatic Environment

## GHS Hazard Statements

Code	Statement
H301 + H311 + H331	Toxic if swallowed, in contact with skin or if inhaled.[2]
H317	May cause an allergic skin reaction.
H318	Causes serious eye damage.
H341	Suspected of causing genetic defects.
H351	Suspected of causing cancer.
H372	Causes damage to organs (Blood) through prolonged or repeated exposure.
H410	Very toxic to aquatic life with long lasting effects.

## Handling and Storage

Proper handling and storage are crucial to minimize exposure and ensure safety.

## Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.[4]
Skin Protection	Wear protective gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.[5]
Respiratory Protection	Use only in a well-ventilated area or under a chemical fume hood.[2][6]

## Storage Conditions

Condition	Recommendation
General Storage	Store in a tightly closed container in a dry and well-ventilated place.[2][6]
Security	Store locked up or in an area accessible only to qualified or authorized persons.[2]

## Emergency Procedures

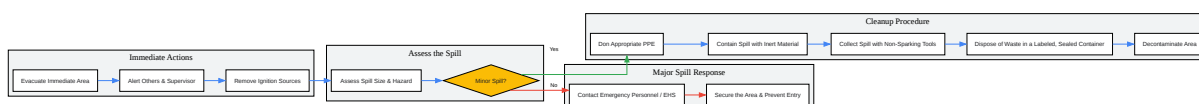
In case of accidental exposure or spillage, follow these procedures immediately.

### First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[4][6]
Skin Contact	Immediately remove all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[4][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6][7]

### Spill Response

In the event of a spill, the following workflow should be initiated.

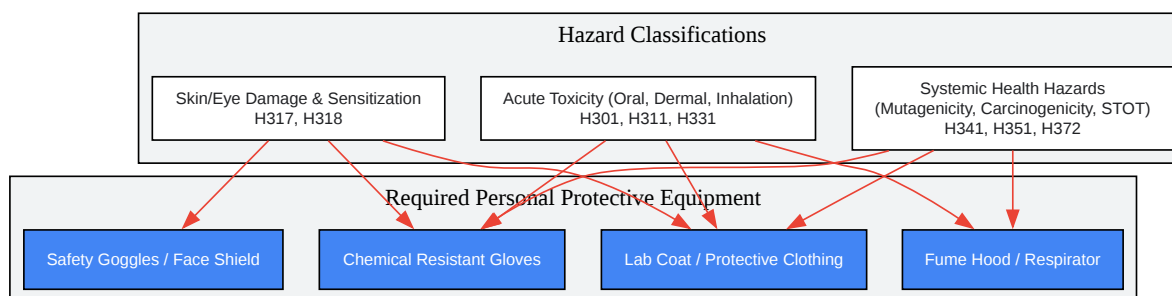


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Caption: Workflow for responding to a chemical spill.

## Logical Relationships in Hazard Control

The selection of appropriate personal protective equipment is directly related to the hazard classification of the chemical. The following diagram illustrates this relationship.



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Caption: Relationship between hazard classifications and required PPE.

## Experimental Protocols

While specific experimental protocols for safety testing of **3-(Pyridin-2-yl)aniline dihydrochloride** were not found, standard methodologies for assessing chemical hazards are outlined below. These are based on general practices and should be adapted for the specific compound.

#### General Protocol for Assessing Dermal Sensitization (Based on OECD Test Guideline 429)

- Objective: To determine the potential of the substance to elicit a skin sensitization reaction.
- Methodology:
  - A suitable animal model (e.g., mouse) is used.
  - The test substance is applied topically to the dorsal surface of the ear.
  - A positive control (a known sensitizer) and a vehicle control are run in parallel.
  - After a specified exposure period, the proliferation of lymphocytes in the draining auricular lymph nodes is measured. This is typically done by measuring the incorporation of radio-labeled thymidine or by using non-radioactive alternatives.
  - A stimulation index (SI) is calculated by comparing the proliferation in the test group to the vehicle control group. An SI of 3 or greater is generally considered a positive result, indicating that the substance is a skin sensitizer.

#### General Protocol for Assessing Acute Oral Toxicity (Based on OECD Test Guideline 423)

- Objective: To determine the acute toxicity of a substance after oral administration.
- Methodology:
  - A group of fasted animals (typically rodents) of a single sex is dosed with the substance at one of the defined starting dose levels (e.g., 5, 50, 300, or 2000 mg/kg body weight).
  - The animals are observed for signs of toxicity and mortality for at least 14 days.
  - If no mortality or significant toxicity is observed, a higher dose is given to another group of animals.

- If mortality is observed, the test is repeated at a lower dose level.
- The procedure is continued until the dose that causes mortality in some animals is identified, allowing for the classification of the substance into a GHS toxicity category.

Disclaimer: This guide is intended for informational purposes only and is based on available safety data for similar compounds. It is not a substitute for a comprehensive risk assessment that should be conducted by qualified professionals before handling this chemical. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most accurate and up-to-date information.

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## References

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